

Structural Elucidation of 1-(Furan-2-ylmethyl)urea: A Technical Guide

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Compound of Interest

Compound Name: 1-(Furan-2-ylmethyl)urea

CAS No.: 5962-13-0

Cat. No.: B106000

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Executive Summary

This technical guide details the structural elucidation of **1-(furan-2-ylmethyl)urea** (also known as N-furfurylurea). This compound represents a critical pharmacophore where a bioisosteric furan ring replaces the traditional phenyl or alkyl group of a urea derivative.

The elucidation strategy presented here moves beyond basic characterization, employing a multi-modal approach (MS, IR, NMR, and X-ray logic) to unequivocally assign the structure. Special emphasis is placed on the synthetic origin as a primary evidence layer, followed by spectroscopic validation.

Target Molecule Profile:

- IUPAC Name: **1-(Furan-2-ylmethyl)urea**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Molecular Formula:
- Molecular Weight: 140.14 g/mol

- Key Moiety: Furan ring (acid-sensitive) linked via a methylene bridge to a terminal urea.

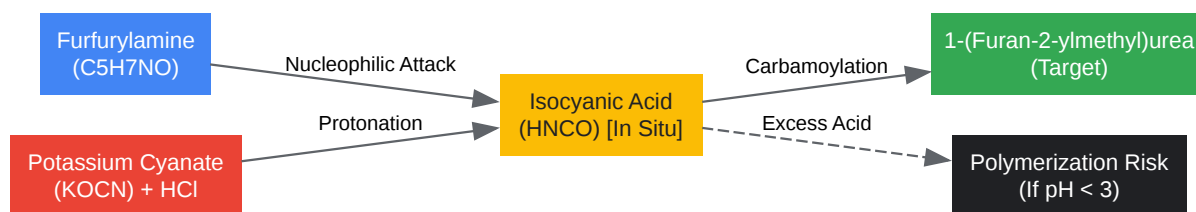
Synthetic Origin & Chemical Context[5][6][7][8][9]

To understand the structure, one must validate the synthesis.[5] The formation of **1-(furan-2-ylmethyl)urea** is most cleanly achieved via the Wöhler synthesis modification, reacting furfurylamine with a cyanate source.

Critical Experimental Insight: Unlike aliphatic amines, the furan ring is acid-sensitive (prone to ring-opening polymerization). Therefore, the protocol must control pH strictly. The reaction of furfurylamine with potassium cyanate (KOCN) in slightly acidic aqueous media is preferred over the urea reflux method, which often yields biuret byproducts or 1,3-disubstituted ureas.

Validated Synthesis Protocol

- Reagents: Furfurylamine (1.0 eq), Potassium Cyanate (1.1 eq), HCl (1.0 eq, dilute).
- Condition: Aqueous medium,
.
- Mechanism: In situ generation of isocyanic acid (), which undergoes nucleophilic attack by the primary amine of furfurylamine.
- Purification: Recrystallization from Ethanol/Water (avoiding strong acids).



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Figure 1: Reaction pathway for the synthesis of **1-(furan-2-ylmethyl)urea**, highlighting the critical acid-sensitivity control point.

Spectroscopic Characterization Strategy

The structural claim relies on three orthogonal datasets: Mass Spectrometry (MS), Infrared Spectroscopy (IR), and Nuclear Magnetic Resonance (NMR).^{[2][5]}

Mass Spectrometry (MS)

Objective: Confirm molecular formula and fragmentation pattern.

- Ionization Mode: Electrospray Ionization (ESI) in Positive Mode ().
- Expected Data:
 - : m/z 141.15
 - : m/z 163.13
- Diagnostic Fragmentation:
 - Loss of (17 Da) Isocyanate intermediate.
 - Tropylium-like cation formation from the furan ring (m/z ~81).

Infrared Spectroscopy (FT-IR)

Objective: Identify functional groups and rule out isocyanate starting material.

Frequency ()	Assignment	Structural Significance
3420, 3310		Primary () and Secondary () amide stretches.
3115		Furan ring C-H stretch (distinct from alkyl).
1655		Urea Carbonyl (Amide I). Lower than ester/ketone due to resonance.
1605, 1505		Furan ring skeletal vibrations.
1145		Furan ether linkage stretch.

Nuclear Magnetic Resonance (NMR)

Objective: Establish atomic connectivity. The

NMR spectrum is the definitive fingerprint.

Solvent Choice: DMSO-

is required. In

, the urea protons (

) often broaden or disappear due to exchange; DMSO stabilizes these protons via hydrogen bonding, allowing for clear integration.

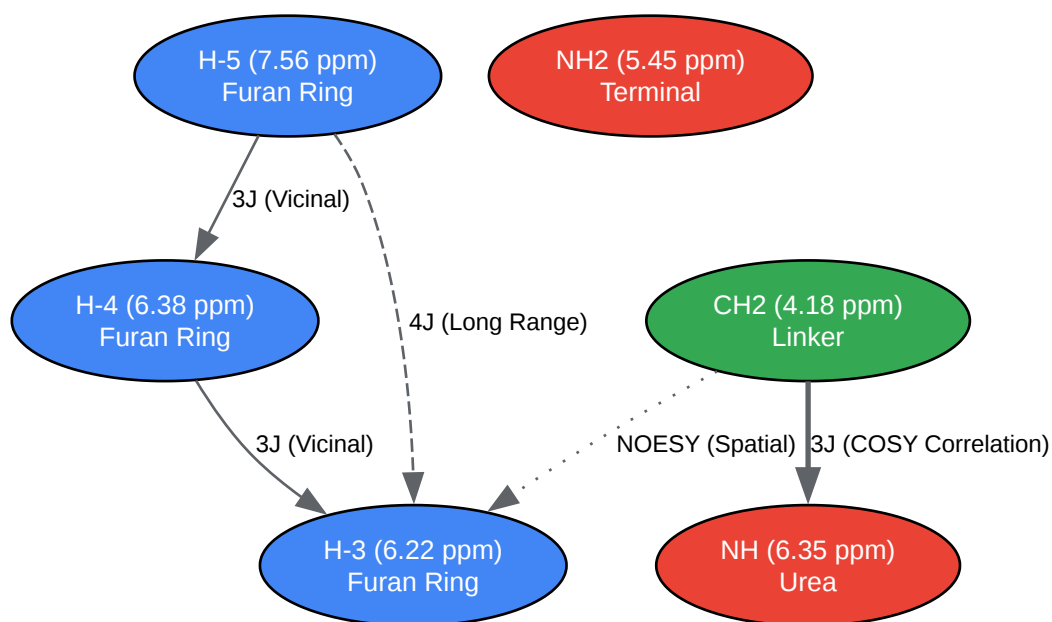
NMR Assignments (400 MHz, DMSO-

)

(ppm)	Multiplicity	Integration	Assignment	Coupling ()
7.56	dd	1H	Furan H-5	
6.38	dd	1H	Furan H-4	
6.22	d	1H	Furan H-3	
6.35	t (broad)	1H	Urea	Couples to
5.45	s (broad)	2H	Urea	Exchangeable
4.18	d	2H	Linker	(Couples to NH)

Self-Validating Logic:

- The Furan Fingerprint: The furan ring shows a characteristic "1-proton downfield, 2-protons upfield" pattern in the aromatic region. H-5 is closest to the oxygen, shifting it downfield (~7.5 ppm).
- The Linker: The methylene group () must appear as a doublet. If it appears as a singlet, the adjacent NH proton is exchanging too fast (wet solvent) or the structure is incorrect.
- Integration: The ratio of aromatic protons (3) to linker protons (2) to urea protons (3) must be 3:2:3.



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Figure 2: NMR Connectivity Map. Solid lines indicate scalar couplings (J-coupling) observable in 1D and COSY spectra. The CH₂-NH coupling is the critical connectivity proof.

Pharmacological Implications & Stability

In drug development, this structure is often a "warhead" or a linker. However, the furan ring introduces specific metabolic liabilities that researchers must monitor.

- **Metabolic Bioactivation:** Furan rings are susceptible to oxidation by Cytochrome P450 (specifically CYP2E1), leading to cis-2-butene-1,4-dial. This is a reactive metabolite that can form protein adducts.
 - **Recommendation:** During lead optimization, perform early microsomal stability assays to assess furan ring opening.
- **Solubility:** The urea moiety significantly enhances water solubility compared to the parent furfural or furfurylamine, making it a viable fragment for increasing polarity.

References

- Synthesis of Urea Derivatives

- Wöhler, F. "Ueber künstliche Bildung des Harnstoffs." Annalen der Physik und Chemie, 1828. (Foundational chemistry).[5][6]
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- Spectroscopic Data Verification
 - Furfural/Furan Proton Shifts: AIST Spectral Database for Organic Compounds (SDBS). "1H NMR of Furan derivatives."
 - Urea Characteristic Frequencies: Silverstein, R. M., et al. Spectrometric Identification of Organic Compounds. 8th Ed. Wiley.
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